

Application Notes: YKL-5-124 TFA Stock Solution Preparation and Storage

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for the preparation and storage of stock solutions of **YKL-5-124 TFA**, a potent and selective covalent inhibitor of Cyclin-Dependent Kinase 7 (CDK7).[1][2][3][4][5] Adherence to these guidelines is crucial for ensuring the stability, activity, and reproducibility of experimental results.

Quantitative Data Summary

The following table summarizes the key physical and chemical properties of **YKL-5-124 TFA** relevant to the preparation of stock solutions.



Property	Value	Citations
Molecular Weight	629.63 g/mol	[1][3][6]
Appearance	White to off-white solid	[6]
Solubility in DMSO	≥ 100 mg/mL (equivalent to 158.82 mM)	[1][3][6][7]
Solubility in Water	50 mg/mL (equivalent to 79.41 mM); requires sonication for dissolution.	[1][3][6]
Storage (Powder)	Store at 4°C sealed and protected from moisture. Can be stored at -20°C for up to 3 years.	[3][6][7]
Storage (Stock Solution)	Aliquot and store at -20°C for up to 1 month or at -80°C for up to 6 months. Avoid repeated freeze-thaw cycles.	[1][6][7][8]

Experimental Protocol: Preparing a 10 mM DMSO Stock Solution

This protocol describes the preparation of a 10 mM stock solution in Dimethyl Sulfoxide (DMSO), the most common solvent for this compound.

Materials:

- YKL-5-124 TFA (solid powder)
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile, polypropylene microcentrifuge tubes
- Calibrated micropipettes and sterile tips



Procedure:

• Pre-calculation: Before opening the vial, calculate the volume of DMSO required to achieve the desired concentration. To prepare a 10 mM stock solution from 1 mg of YKL-5-124 TFA, use the following formula:

Volume (L) = Mass (g) / (Concentration (mol/L) × Molecular Weight (g/mol)) Volume (μ L) = (1 mg / 629.63 g/mol) / 0.010 mol/L × 1,000,000 μ L/L ≈ 158.8 μ L

Therefore, add 158.8 μ L of DMSO to 1 mg of **YKL-5-124 TFA** to make a 10 mM stock solution.

Preparation:

- 1. Before opening, bring the vial of **YKL-5-124 TFA** to room temperature to prevent condensation of moisture.
- 2. Centrifuge the vial briefly to ensure all the powder is collected at the bottom.[8]
- 3. Carefully add the calculated volume of fresh, high-purity DMSO to the vial.[1][6][7] Using DMSO that has absorbed moisture can significantly reduce the solubility of the compound. [1][6][7]
- 4. Cap the vial tightly and vortex thoroughly until the solid is completely dissolved. Gentle warming or sonication may be used if necessary, but is typically not required for DMSO.

Aliquoting and Storage:

- 1. Once the stock solution is fully dissolved, dispense it into single-use aliquots in sterile, tightly sealed tubes.[8]
- 2. Label the aliquots clearly with the compound name, concentration, date, and solvent.
- 3. For short-term storage (up to 1 month), store the aliquots at -20°C.[1][6][7]
- 4. For long-term storage (up to 6 months), store the aliquots at -80°C.[1][6]



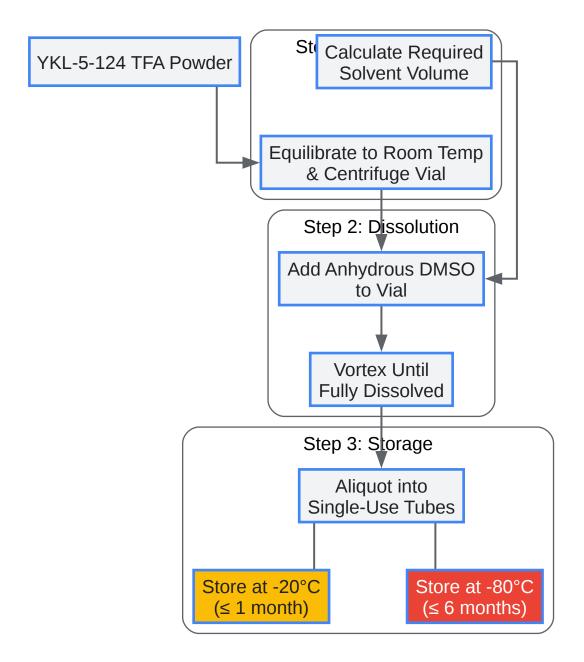
Note on Aqueous Solutions: If water is used as the solvent, ultrasonic assistance is recommended to achieve dissolution. [1][3][6] For cell-based assays, any working solution prepared from a water stock should be sterile-filtered through a 0.22 μ m filter before use. [1][6] When diluting a DMSO stock into aqueous media for experiments, ensure the final DMSO concentration is non-toxic to the cells (typically <0.5%).[8]

Workflow and Signaling Pathway Diagrams

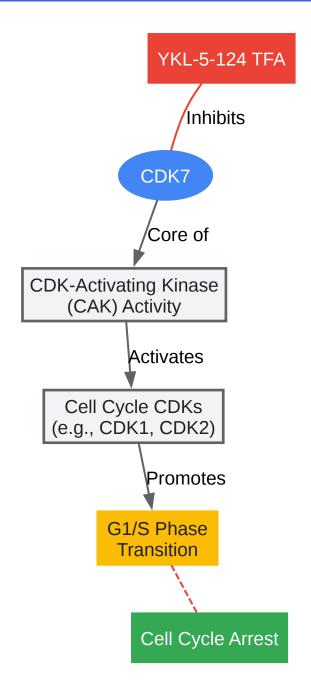
Experimental Workflow: Stock Solution Preparation

The following diagram illustrates the standard workflow for preparing the **YKL-5-124 TFA** stock solution.









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